

# Carbovir-13C,d2: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Carbovir-13C,d2

Cat. No.: B587946

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Carbovir-13C,d2**, a labeled analogue of the potent nucleoside reverse transcriptase inhibitor (NRTI), Carbovir. This document furnishes crucial information on its suppliers and availability, its mechanism of action, and relevant experimental protocols, designed to support research and development in antiviral drug discovery.

## Supplier and Availability of Carbovir-13C,d2

**Carbovir-13C,d2** is a specialized chemical compound available from a select number of suppliers. The following table summarizes the available information on vendors and product specifications. Researchers are advised to contact the suppliers directly for the most current pricing and availability.

Supplier	Product Code	Pack Size(s)	Additional Information
LGC Standards	TRC-C177742-0.5MG	0.5 mg, 5 mg	A certificate of analysis is available. Exact weight packaging can be requested. <a href="#">[1]</a>
CymitQuimica	TRC-C177742	-	Labeled Carbovir (C177740). Intended for lab use only. <a href="#">[2]</a>
CP Lab Safety	-	0.5 mg	For professional manufacturing, research laboratories, and industrial or commercial usage only. <a href="#">[3]</a>
BIOGEN Científica	-	-	Further inquiry with the supplier is needed for detailed information.

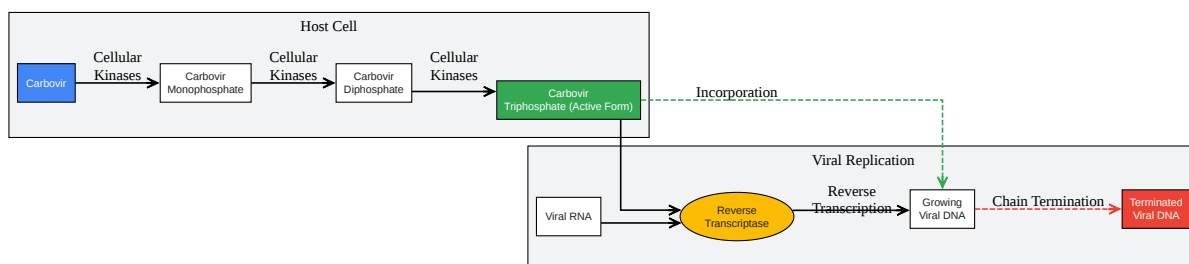
Chemical Properties:

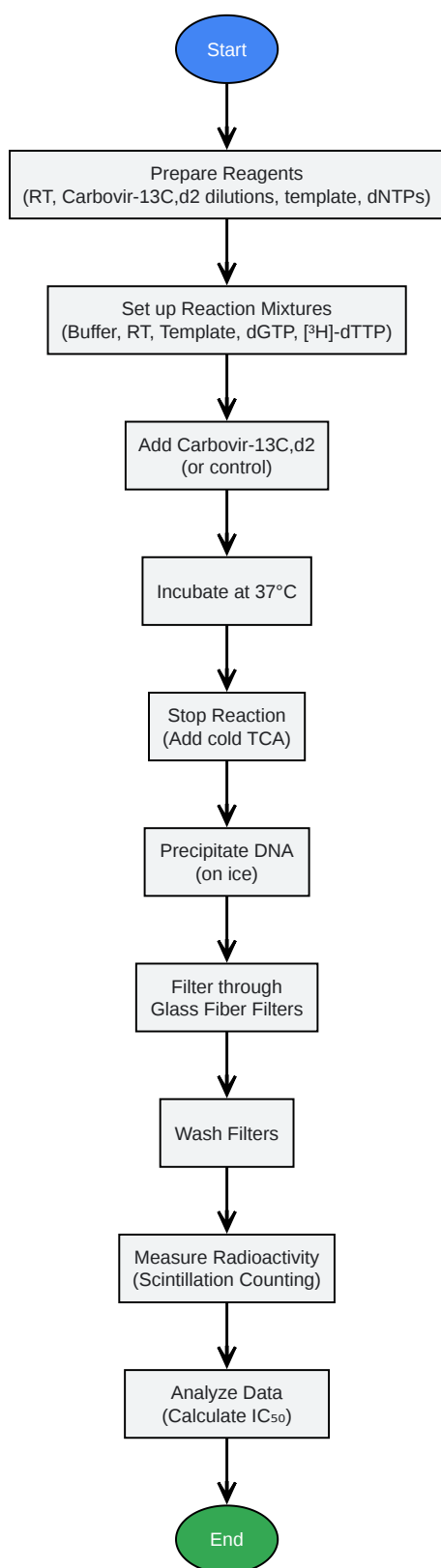
Property	Value
Molecular Formula	C <sub>10</sub> <sup>13</sup> CH <sub>11</sub> D <sub>2</sub> N <sub>5</sub> O <sub>2</sub>
Molecular Weight	250.26 g/mol [2][3]
Unlabeled CAS Number	118353-05-2[1]
Labeled CAS Number	1246816-59-0[3]
Synonyms	rel-2-Amino-1,9-dihydro-9-[(1R,4S)-4-(hydroxymethyl)-2-cyclopenten-1-yl]-6H-purin-6-one-13C,d2; cis-Carbovir-13C,d2; GR 90352X-13C,d2; NSC 614846-13C,d2[2]

## Mechanism of Action: Inhibition of Viral Reverse Transcriptase

Carbovir is a carbocyclic analogue of 2',3'-dideoxyguanosine and a potent inhibitor of viral reverse transcriptase, an enzyme essential for the replication of retroviruses like HIV. The mechanism of action involves several key steps within the host cell, ultimately leading to the termination of viral DNA synthesis.

## Signaling Pathway of Carbovir Activation and Action





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## References

- 1. Carbovir-13C,d2 | TRC-C177742-0.5MG | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. cymitquimica.com [[cymitquimica.com](https://cymitquimica.com)]
- 3. calpaclab.com [[calpaclab.com](https://calpaclab.com)]
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